

Propargyl-PEG9-bromide: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: *Propargyl-PEG9-bromide*

CAS No.: *2055042-83-4*

Cat. No.: *B610281*

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For Researchers, Scientists, and Drug Development Professionals

Propargyl-PEG9-bromide is a versatile, heterobifunctional linker molecule integral to modern bioconjugation, drug delivery, and proteolysis-targeting chimera (PROTAC) development. Its unique structure, featuring a terminal alkyne (propargyl group) and a reactive bromide, connected by a nine-unit polyethylene glycol (PEG) spacer, offers a powerful tool for covalently linking molecules of interest with precision and control.

Core Functionality and Applications

At its core, **Propargyl-PEG9-bromide** serves as a molecular bridge. The two ends of the linker participate in distinct, orthogonal chemical reactions, allowing for a stepwise and controlled conjugation process.

- **Propargyl Group:** This terminal alkyne is a key participant in copper-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry".^{[1][2]} This reaction is prized for its high yield, specificity, and biocompatibility, enabling the efficient conjugation of the linker to any molecule bearing an azide group.^{[3][4]}

- **Bromide Group:** As a good leaving group, the bromide is susceptible to nucleophilic substitution.^{[5][6]} This allows for the initial attachment of the linker to molecules containing nucleophiles such as amines (-NH₂), thiols (-SH), or hydroxyls (-OH).
- **PEG9 Spacer:** The nine-unit PEG chain imparts hydrophilicity and flexibility to the conjugate.^[5] This can improve the solubility of hydrophobic molecules, reduce aggregation, and provide adequate spacing to minimize steric hindrance between the conjugated partners.

This combination of features makes **Propargyl-PEG9-bromide** a valuable reagent in several advanced research areas:

- **PROTAC Synthesis:** PROTACs are chimeric molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's degradation.^{[1][7]} **Propargyl-PEG9-bromide** is frequently used as a PEG-based linker to connect the target-binding ligand and the E3 ligase ligand.^{[1][7][8]}
- **Antibody-Drug Conjugate (ADC) Development:** In ADCs, a cytotoxic drug is linked to an antibody that targets tumor cells. **Propargyl-PEG9-bromide** can function as a non-cleavable ADC linker, connecting the antibody to the potent payload.^{[1][8][9][10]}
- **Bioconjugation and Surface Modification:** The linker is widely used to attach biomolecules like peptides, proteins, or nucleic acids to other molecules, surfaces, or nanoparticles for applications in diagnostics, bio-imaging, and proteomics.^{[6][11]}

Physicochemical Properties

A clear understanding of the linker's properties is crucial for experimental design.

Property	Value	Source
CAS Number	2055042-83-4	[8][12]
Molecular Formula	C ₂₁ H ₃₉ BrO ₉	[8]
Molecular Weight	515.43 g/mol (also reported as 515.44)	[6][8][12]
Purity	Typically ≥95% or >96%	[6][12]
Solubility	Soluble in DMSO, DMF, DCM	[4]
Storage	Recommended at -20°C for long-term stability	[4]

Experimental Protocols and Methodologies

The use of **Propargyl-PEG9-bromide** typically involves a two-step reaction sequence: nucleophilic substitution followed by a click chemistry reaction.

Step 1: Nucleophilic Alkylation of a Target Molecule (Molecule A)

This initial step attaches the linker to the first molecule of interest (e.g., a protein ligand, an amine-modified surface).

Objective: To conjugate the bromide end of the linker with a nucleophilic group (e.g., amine, thiol) on Molecule A.

Materials:

- Molecule A (containing a primary amine or other nucleophile)
- **Propargyl-PEG9-bromide**
- Anhydrous aprotic solvent (e.g., Dimethylformamide (DMF) or Tetrahydrofuran (THF))
- Non-nucleophilic base (e.g., Diisopropylethylamine (DIPEA) or Potassium Carbonate (K₂CO₃))

- Inert atmosphere (Nitrogen or Argon)

Protocol:

- Dissolve Molecule A in the anhydrous solvent under an inert atmosphere.
- Add a slight molar excess of the non-nucleophilic base (e.g., 1.2-2.0 equivalents) to deprotonate the nucleophile, enhancing its reactivity.
- Add **Propargyl-PEG9-bromide** (typically 1.0-1.5 equivalents) to the reaction mixture.
- Stir the reaction at room temperature or with gentle heating (e.g., 40-50 °C) for several hours to overnight.
- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction (e.g., by adding water).
- Purify the resulting product, Propargyl-PEG9-Molecule-A, using techniques like flash column chromatography, preparative HPLC, or extraction to remove unreacted starting materials and byproducts.
- Confirm the structure and purity of the product via NMR and Mass Spectrometry.

Step 2: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This second step conjugates the newly installed alkyne with a second molecule containing an azide group.

Objective: To "click" the propargyl-functionalized Molecule A to an azide-containing Molecule B.

Materials:

- Propargyl-PEG9-Molecule-A (from Step 1)
- Azide-functionalized Molecule B

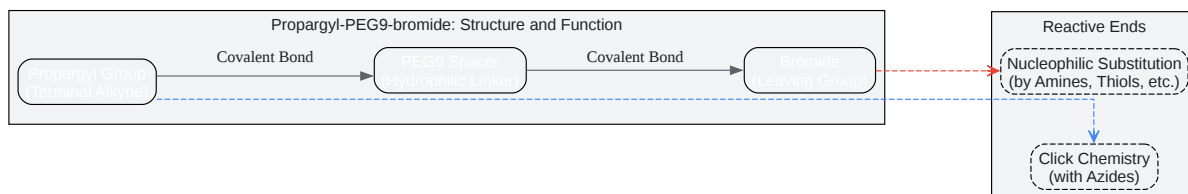
- Solvent system (e.g., a mixture of tert-Butanol and water, or DMF)[13]
- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) (catalyst)[13]
- Sodium ascorbate (reducing agent)[13]

Protocol:

- Dissolve Propargyl-PEG9-Molecule-A and Molecule B in the chosen solvent system.
- In a separate vial, prepare fresh solutions of copper(II) sulfate (e.g., 0.1 M in water) and sodium ascorbate (e.g., 0.5 M in water).
- Add the copper(II) sulfate solution to the reaction mixture (typically 0.1-0.2 equivalents).
- Add the sodium ascorbate solution to the reaction mixture (typically 0.5-1.0 equivalents). The ascorbate reduces Cu(II) to the active Cu(I) catalytic species.
- Stir the reaction at room temperature. The reaction is often rapid, completing within 1-4 hours.
- Monitor the reaction progress by LC-MS to confirm the formation of the final triazole-linked conjugate.
- Upon completion, purify the final product to remove the copper catalyst and any remaining reactants. This can be achieved through preparative HPLC, size-exclusion chromatography, or by using a copper-chelating resin.
- Characterize the final conjugate by appropriate methods (e.g., LC-MS, NMR, SDS-PAGE if proteins are involved).

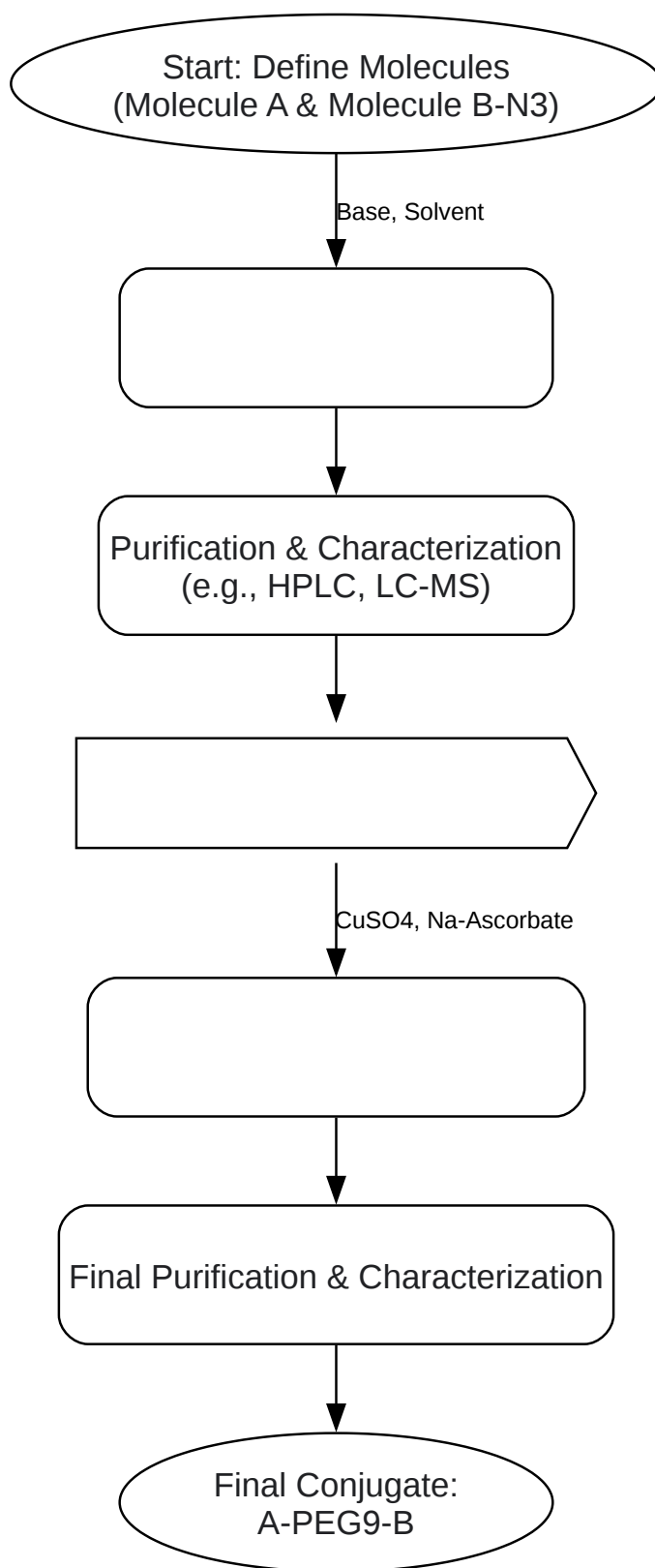
Visualizations: Workflows and Relationships

To better illustrate the utility of **Propargyl-PEG9-bromide**, the following diagrams outline its structure and its central role in a typical experimental workflow.



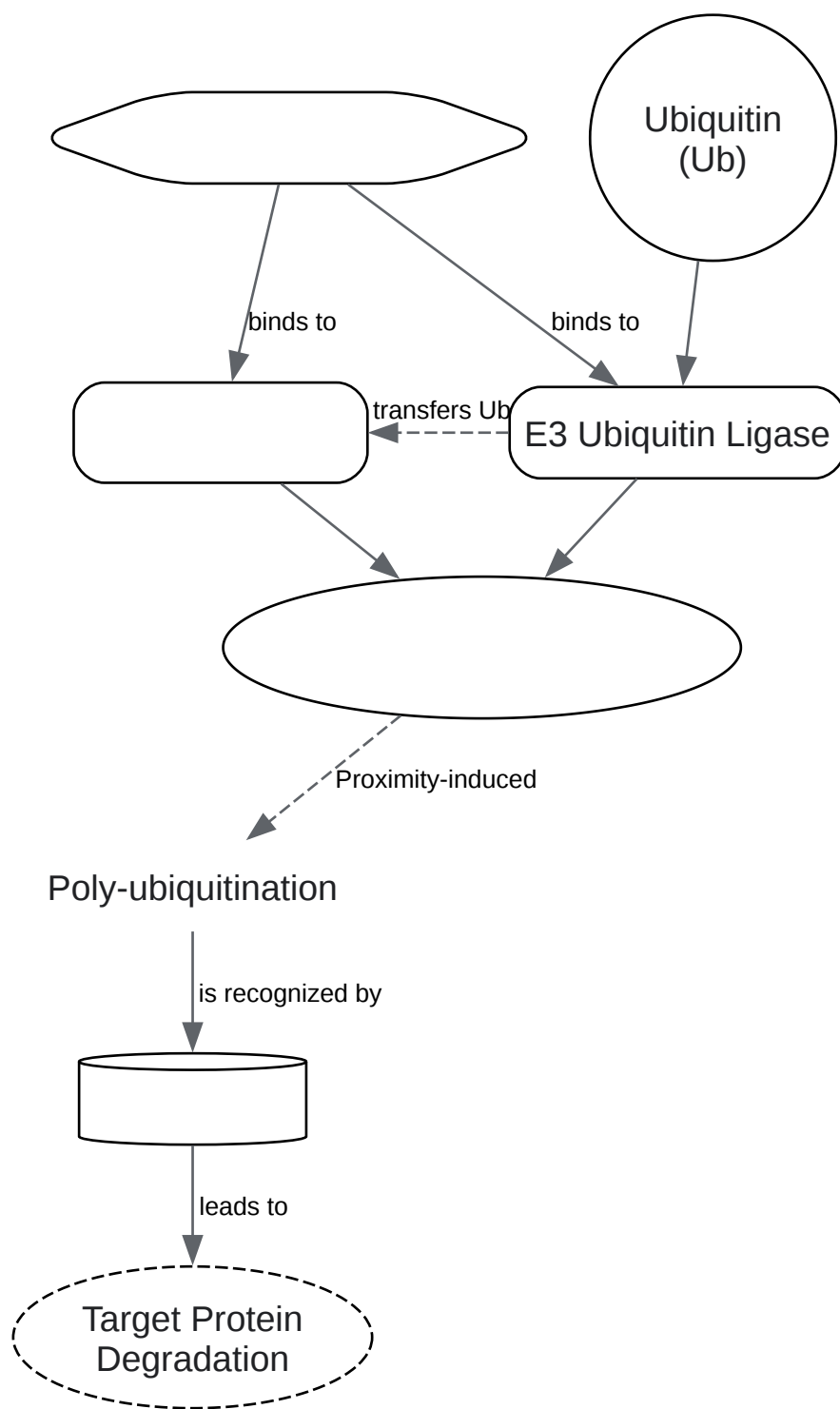
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Caption: Functional components of the **Propargyl-PEG9-bromide** linker.



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Caption: Experimental workflow for bioconjugation using the linker.



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Caption: Hijacking the ubiquitin-proteasome system with a PROTAC.

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